

L-Isoleucine-15N: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *L-Isoleucine-15N*

CAS No.: 59935-30-7

Cat. No.: B1631485

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the stability and recommended storage conditions for **L-Isoleucine-15N**. The following sections detail the chemical properties, storage recommendations, stability profile under stress conditions, and analytical methodologies for assessing the integrity of this isotopically labeled amino acid. Furthermore, this guide outlines its application in metabolic research, including a depiction of its biological degradation pathway and a typical experimental workflow.

Chemical and Physical Properties

L-Isoleucine-15N is a stable, non-radioactive isotopologue of the essential amino acid L-isoleucine, where the nitrogen atom in the amino group is the heavy isotope ^{15}N . This isotopic enrichment allows it to be used as a tracer in metabolic research and as an internal standard for quantitative analysis by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Property	Value
Chemical Formula	C ₆ H ₁₃ ¹⁵ NO ₂
Molecular Weight	132.17 g/mol
Appearance	White to off-white crystalline powder or solid[1]
Isotopic Purity	Typically ≥98 atom % ¹⁵ N
Chemical Purity	Typically ≥98%

Storage and Handling

Proper storage is critical to maintain the integrity and purity of **L-Isoleucine-15N**. The following conditions are recommended based on supplier data sheets.

Solid Form

For the solid (powder) form of **L-Isoleucine-15N**, the following storage conditions are advised:

Condition	Recommendation	Source
Temperature	Room temperature or refrigerated (+2°C to +8°C)	[2][3]
Light	Protect from light	[2][4]
Moisture	Store in a dry environment, sealed from moisture	
Container	Keep in a tightly sealed container	

In Solution

When **L-Isoleucine-15N** is dissolved in a solvent, long-term stability is best maintained under frozen conditions:

Condition	Recommendation	Source
-20°C	Up to 1 month	
-80°C	Up to 6 months	
General	Store in sealed containers, protected from moisture and light	

Stability Profile

The chemical stability of **L-Isoleucine-15N** is expected to be comparable to that of its unlabeled counterpart, L-isoleucine, as the isotopic substitution of ^{14}N with ^{15}N does not significantly alter its chemical reactivity. Forced degradation studies are essential to determine the intrinsic stability of a compound and to develop stability-indicating analytical methods.

Forced Degradation Studies

Forced degradation, or stress testing, involves subjecting the compound to conditions more severe than accelerated stability testing to identify potential degradation pathways and products. This is a critical step in the development of pharmaceuticals and for ensuring the reliability of research reagents.

A stability-indicating analytical method is a validated quantitative procedure that can detect changes in the quality attributes of the substance over time. A key aspect of such a method is its ability to resolve the parent compound from any degradation products.

The following table summarizes the results of a forced degradation study on L-isoleucine, which serves as a reliable proxy for **L-Isoleucine-15N**.

Stress Condition	Reagent and Conditions	Observation
Acidic Hydrolysis	0.1 N Hydrochloric Acid, 24 hours	Stable
Basic Hydrolysis	0.1 N Sodium Hydroxide, 24 hours	Stable
Oxidative Stress	3% Hydrogen Peroxide	Degradation observed

Data adapted from a study on the stability of 17 amino acids, including L-isoleucine.

Experimental Protocols

Protocol 1: Forced Degradation Study

This protocol describes a general procedure for conducting a forced degradation study on **L-Isoleucine-15N**. The goal is to induce a partial degradation of the main compound, typically in the range of 5-20%.

Materials:

- **L-Isoleucine-15N**
- Hydrochloric acid (HCl), 0.1 N
- Sodium hydroxide (NaOH), 0.1 N
- Hydrogen peroxide (H₂O₂), 3%
- High-purity water
- Volumetric flasks and pipettes
- Heating block or water bath
- pH meter
- HPLC system with UV or MS detector

Procedure:

- **Sample Preparation:** Prepare a stock solution of **L-Isoleucine-15N** in high-purity water at a known concentration (e.g., 1 mg/mL).
- **Stress Conditions:**
 - **Acidic Hydrolysis:** Mix equal volumes of the stock solution and 0.1 N HCl in a flask. Keep at room temperature for 24 hours. If no degradation is observed, the study can be repeated at an elevated temperature (e.g., 60°C).
 - **Basic Hydrolysis:** Mix equal volumes of the stock solution and 0.1 N NaOH in a flask. Keep at room temperature for 24 hours. If no degradation is observed, repeat at an elevated temperature.
 - **Oxidative Stress:** Mix equal volumes of the stock solution and 3% H₂O₂ in a flask. Keep at room temperature and monitor for degradation at various time points (e.g., 2, 4, 8, 24 hours).
 - **Thermal Stress:** Store the solid **L-Isoleucine-15N** in an oven at an elevated temperature (e.g., 105°C) for a specified period. Also, heat the stock solution.
 - **Photostability:** Expose the solid and stock solution to a light source according to ICH Q1B guidelines.
- **Sample Analysis:** After the specified stress period, neutralize the acidic and basic samples. Dilute all samples to an appropriate concentration and analyze using a stability-indicating analytical method, such as the HPLC method described below.
- **Data Evaluation:** Compare the chromatograms of the stressed samples with that of an unstressed control to identify degradation products and quantify the loss of the parent compound.

Protocol 2: Stability-Indicating HPLC Method

This protocol provides a stability-indicating High-Performance Liquid Chromatography (HPLC) method for the analysis of L-isoleucine that can be applied to **L-Isoleucine-15N**. This method

does not require derivatization.

Instrumentation and Conditions:

- HPLC System: Agilent 1100 series or equivalent with a photodiode array detector.
- Column: Kromasil SIL (250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase:
 - Mobile Phase A: 2.5 mM Potassium dihydrogen phosphate (pH adjusted to 2.85).
 - Mobile Phase B: Acetonitrile.
- Elution Mode: Isocratic with a ratio of Mobile Phase A to Mobile Phase B of 25:75.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 200 nm.
- Injection Volume: 20 µL.
- Run Time: 20 minutes.

Sample Preparation:

- Prepare a stock solution of **L-Isoleucine-15N** at a concentration of 1 mg/mL in the mobile phase.
- For analysis of stressed samples, dilute them to fall within the linear range of the method.

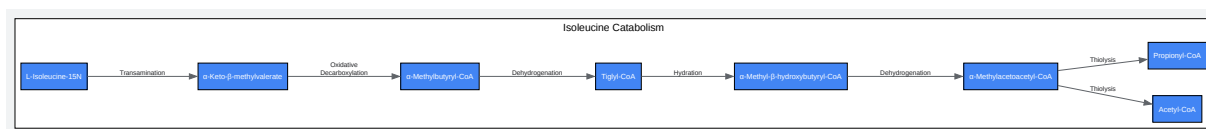
Application in Metabolic Research and Associated Pathways

L-Isoleucine-15N is a valuable tool for tracing the metabolic fate of isoleucine in vivo and in vitro. The ¹⁵N label allows researchers to follow the incorporation of the amino acid into proteins

and its catabolism through various metabolic pathways.

Isoleucine Degradation Pathway

The catabolism of L-isoleucine is a multi-step enzymatic process that ultimately yields acetyl-CoA and propionyl-CoA, which can then enter the citric acid cycle. The following diagram illustrates the key steps in this pathway.

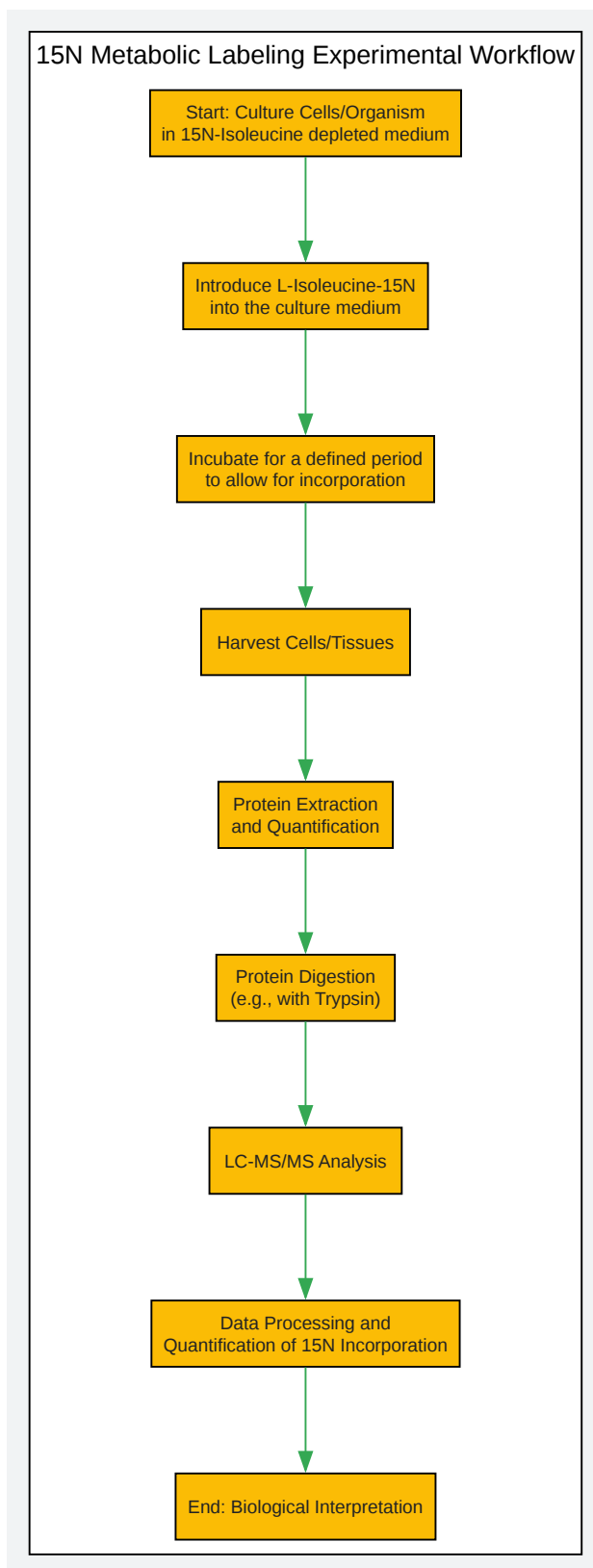


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Caption: Metabolic degradation pathway of L-Isoleucine.

Experimental Workflow for a ¹⁵N Metabolic Labeling Study

A typical workflow for a metabolic labeling experiment using **L-Isoleucine-15N** involves introducing the labeled amino acid to a biological system, followed by sample preparation and analysis by mass spectrometry to determine the extent of its incorporation into proteins or other metabolites.



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Caption: General workflow for a ^{15}N metabolic labeling experiment.

Protocol 3: ^{15}N Metabolic Tracer Study using Mass Spectrometry

This protocol outlines the key steps for a cell culture-based experiment to trace the incorporation of **L-Isoleucine- ^{15}N** into cellular proteins.

Materials:

- Cell line of interest
- Cell culture medium deficient in isoleucine
- **L-Isoleucine- ^{15}N**
- Unlabeled L-isoleucine
- Standard cell culture reagents and equipment
- Protein extraction buffers and reagents
- Trypsin for protein digestion
- LC-MS/MS system

Procedure:

- Cell Culture and Labeling:
 - Culture cells in a medium containing all essential amino acids except for isoleucine.
 - Prepare two sets of cultures: a "light" control group supplemented with unlabeled L-isoleucine and a "heavy" experimental group supplemented with **L-Isoleucine- ^{15}N** .
 - Incubate the cells for a sufficient duration to allow for protein turnover and incorporation of the labeled amino acid.
- Sample Harvesting and Protein Extraction:

- Harvest the cells from both the light and heavy cultures.
- Lyse the cells and extract the total protein.
- Quantify the protein concentration in each extract.
- Protein Digestion:
 - Combine equal amounts of protein from the light and heavy samples.
 - Denature, reduce, and alkylate the proteins.
 - Digest the protein mixture into peptides using an enzyme such as trypsin.
- LC-MS/MS Analysis:
 - Analyze the resulting peptide mixture using a high-resolution liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
 - The mass spectrometer will detect pairs of peptides that are chemically identical but differ in mass due to the presence of ^{15}N in the peptides from the experimental group.
- Data Analysis:
 - Use specialized proteomics software to identify the peptides and quantify the relative abundance of the ^{14}N and ^{15}N -containing peptides.
 - The ratio of heavy to light peptides provides a measure of the rate of protein synthesis and degradation.

This comprehensive guide provides a foundation for the proper handling, storage, and application of **L-Isoleucine- ^{15}N** in a research setting. Adherence to these guidelines will help ensure the quality and reliability of experimental results.

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